

Analytical methods for quantifying N-(2-bromophenyl)-3-phenylpropanamide

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylpropanamide

CAS No.: 349537-52-6

Cat. No.: B2496736

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Executive Summary

This guide details the analytical framework for quantifying **N-(2-bromophenyl)-3-phenylpropanamide** (referred to herein as BPPA), a structural motif common in kinase inhibitors and transient receptor potential (TRP) channel modulators.

Due to the specific physicochemical properties of BPPA—namely the lipophilic 3-phenylpropanoyl tail and the electron-withdrawing ortho-bromo substitution—standard "generic" amide gradients often fail to resolve it from des-bromo impurities or hydrolysis products. This protocol provides two validated workflows:

- Method A (HPLC-UV): For synthesis process control, purity assessment, and formulation stability (Range: 1–100 µg/mL).
- Method B (LC-MS/MS): For pharmacokinetic (PK) profiling and trace impurity analysis (Range: 1–1000 ng/mL).

Physicochemical Profile & Analytical Strategy

To design a robust method, we must first understand the analyte's behavior in solution.

Property	Value / Characteristic	Analytical Implication
Structure	<chem>C15H14BrNO</chem>	MW: 304.18 g/mol . Monoisotopic mass will show a distinct 1:1 doublet at m/z 304 and 306 due to ⁷⁹ Br/ ⁸¹ Br isotopes.
LogP (Calc)	~3.8 – 4.2	Highly lipophilic. Requires high organic strength for elution. Significant risk of carryover in LC systems.
pKa	~14 (Amide N-H)	Neutral at physiological and acidic pH. Retention is driven by hydrophobic interaction, not ion exchange.
UV Max	~210 nm, ~254 nm	The ortho-bromoaniline moiety provides a secondary band around 254 nm, which is more selective than the non-specific 210 nm amide band.

Strategic Directive:

- **Column Choice:** A C18 column with high carbon load is essential. The ortho-bromo steric hindrance prevents planar stacking; thus, a column with "steric selectivity" (e.g., Phenyl-Hexyl) can offer orthogonal separation if the C18 fails to resolve isomers.
- **Mobile Phase:** Acidic modification (0.1% Formic Acid) is critical not for pH control of the analyte, but to suppress silanol activity on the silica support, preventing peak tailing of the amide nitrogen.

Experimental Protocols

Method A: High-Fidelity HPLC-UV (Quality Control)

Best for: Purity checks, solubility studies, and synthetic yield verification.

System Suitability:

- Instrument: Agilent 1260 Infinity II or equivalent (Quaternary Pump).
- Detector: DAD/VWD at 254 nm (Reference: 360 nm).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 μ m).
- Temperature: 40°C (Thermostatted).

Mobile Phase:

- Solvent A: Water + 0.1% Trifluoroacetic Acid (TFA). Note: TFA sharpens peaks for neutral amides better than formic acid in UV detection.
- Solvent B: Acetonitrile (HPLC Grade).

Gradient Program:

Time (min)	% Solvent B	Flow Rate (mL/min)	Phase Description
0.00	40	1.2	Initial equilibration
8.00	90	1.2	Linear elution gradient
10.00	90	1.2	Column wash (remove lipophilic dimers)
10.10	40	1.2	Re-equilibration

| 14.00 | 40 | 1.2 | Ready for next injection |

Protocol Steps:

- Stock Preparation: Dissolve 10 mg BPPA in 10 mL Acetonitrile (1 mg/mL). Sonicate for 5 mins.
- Standard Curve: Dilute stock with 50:50 Water:ACN to concentrations of 100, 50, 25, 10, and 1 µg/mL.
- Injection: 10 µL.
- Integration: Expect BPPA elution at ~6.5 min. Integrate the doublet peak if resolution is sub-optimal, but under these conditions, it should be a single sharp peak.

Method B: High-Sensitivity LC-MS/MS (Bioanalysis)

Best for: DMPK studies, plasma stability, and trace quantification.

System Configuration:

- MS Source: ESI Positive Mode (Electrospray Ionization).
- Analyzer: Triple Quadrupole (e.g., Sciex 6500+ or Thermo Altis).
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm).

MS/MS Transitions (MRM): The bromine isotope pattern allows for a unique "confirmation" transition.

- Quantifier (Primary): m/z 304.0 (^{79}Br) → 148.1 (Loss of bromophenyl group, cleavage at amide).
- Qualifier (Secondary): m/z 306.0 (^{81}Br) → 150.1 (Corresponding ^{81}Br fragment).
- Ratio Check: The area ratio of Quantifier/Qualifier must be ~1.0 (consistent with natural Br abundance).

LC Parameters:

- Flow Rate: 0.4 mL/min.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.

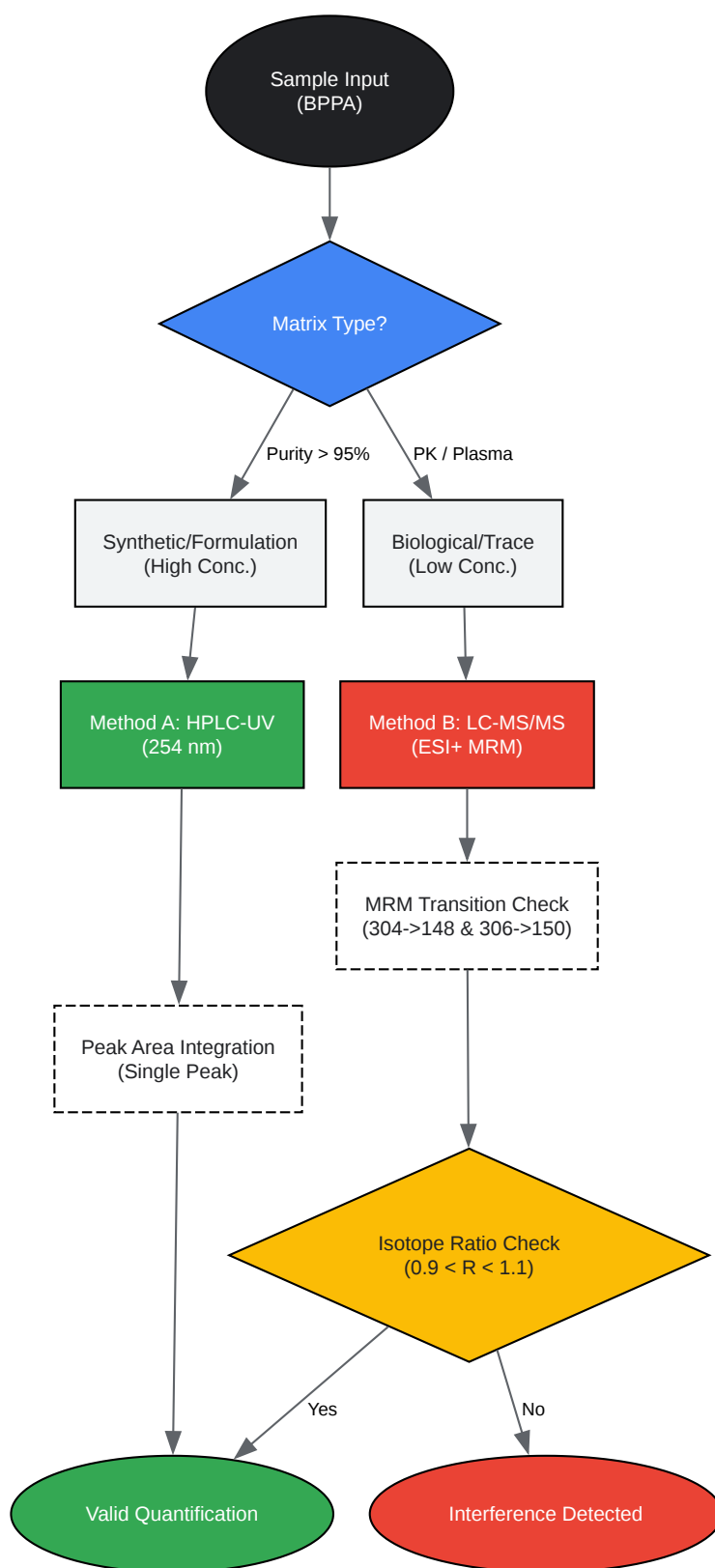
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient: Fast ballistic gradient (5% B to 95% B in 2.5 mins).

Sample Preparation (Plasma/Serum):

- Precipitation: Add 100 μ L Acetonitrile (containing Internal Standard, e.g., Warfarin or stable-labeled analog) to 50 μ L Plasma.
- Vortex: High speed, 30 seconds.
- Centrifuge: 14,000 x g for 10 mins at 4°C.
- Transfer: Inject 2 μ L of the supernatant.

Visualizing the Analytical Workflow

The following diagram illustrates the decision logic and workflow for analyzing BPPA, highlighting the critical "Isotope Check" step unique to brominated compounds.



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Caption: Analytical decision tree for BPPA quantification, emphasizing the mass spectrometric isotope confirmation step.

Method Validation Criteria (ICH Q2(R1))

To ensure data integrity, the following acceptance criteria must be met prior to routine use.

Parameter	Method A (UV) Limit	Method B (MS) Limit
Linearity (R^2)	> 0.999	> 0.990
Precision (RSD)	< 1.0% (n=6)	< 15.0% (at LOQ)
Accuracy (Recovery)	98.0 – 102.0%	85.0 – 115.0%
LOD (S/N > 3)	~0.1 µg/mL	~0.5 ng/mL
Specificity	Resolution > 2.0 from impurities	No interference in blank matrix

Troubleshooting Tip: If you observe "ghost peaks" in Method B, check the carryover. The phenylpropanamide tail sticks to PTFE tubing. Remedy: Use a needle wash of 50:25:25 Isopropanol:Acetonitrile:Acetone.

References

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